

Application Notes and Protocols for In Vitro Bioactivity Testing of 2-Phenylthiazolidine

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Compound of Interest

Compound Name: 2-Phenylthiazolidine

CAS No.: 4569-82-8

Cat. No.: B1205856

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vitro methods to assess the bioactivity of **2-Phenylthiazolidine**. The protocols detailed below cover key assays for evaluating its antioxidant, anti-inflammatory, anticancer, and neuroprotective potential.

Antioxidant Activity Assays

Antioxidant assays are crucial for determining the capacity of **2-Phenylthiazolidine** to neutralize free radicals and reactive oxygen species (ROS), which are implicated in various pathological conditions.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay is a common and straightforward method to evaluate the free radical scavenging activity of a compound.^{[1][2][3][4][5][6][7]}

Data Presentation: DPPH Radical Scavenging Activity of Thiazolidine Derivatives

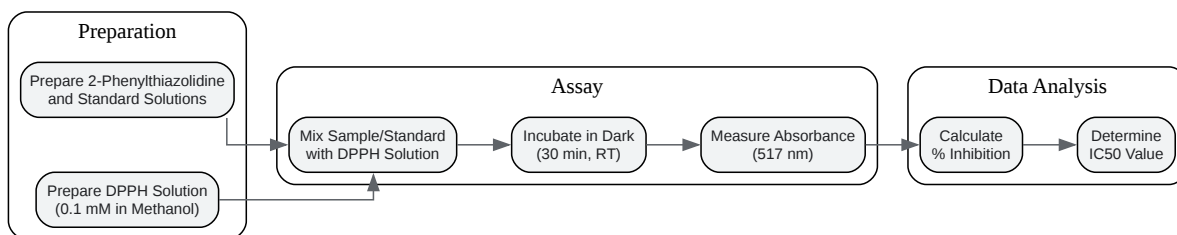
Compound	Concentration (µg/mL)	% Inhibition	IC50 (µg/mL)	Reference Compound	IC50 (µg/mL)
Thiazolidine Derivative 5f	-	89.61	-	Ascorbic Acid	-
Thiazolidine Derivative 5l	-	92.55	-	Ascorbic Acid	-
2-Phenylthiazolidine-4-carboxamide 3d	-	-	18.17	Ascorbic Acid	7.83
Thiazolidinone Derivative TZD 3	-	-	28.00	Ascorbic Acid	29.2
Thiazolidinone Derivative TZD 5	-	-	27.50	Ascorbic Acid	29.2

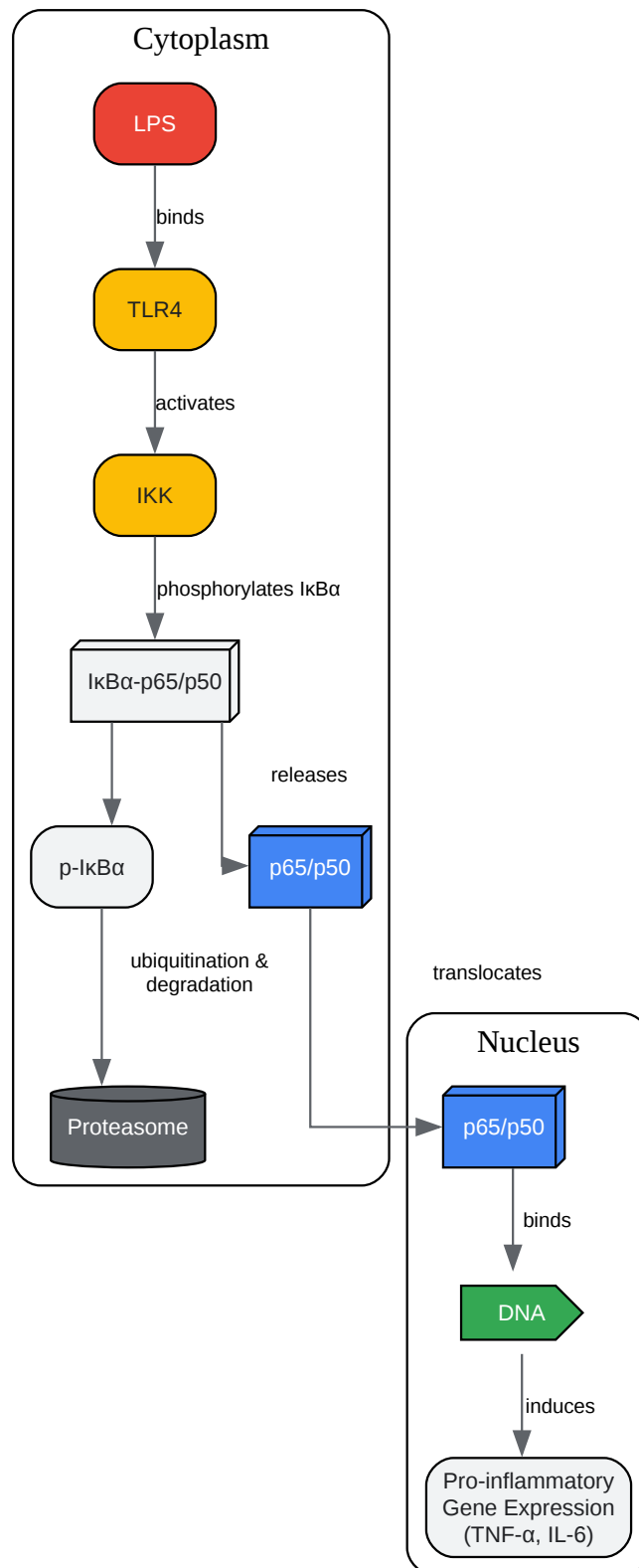
Experimental Protocol:

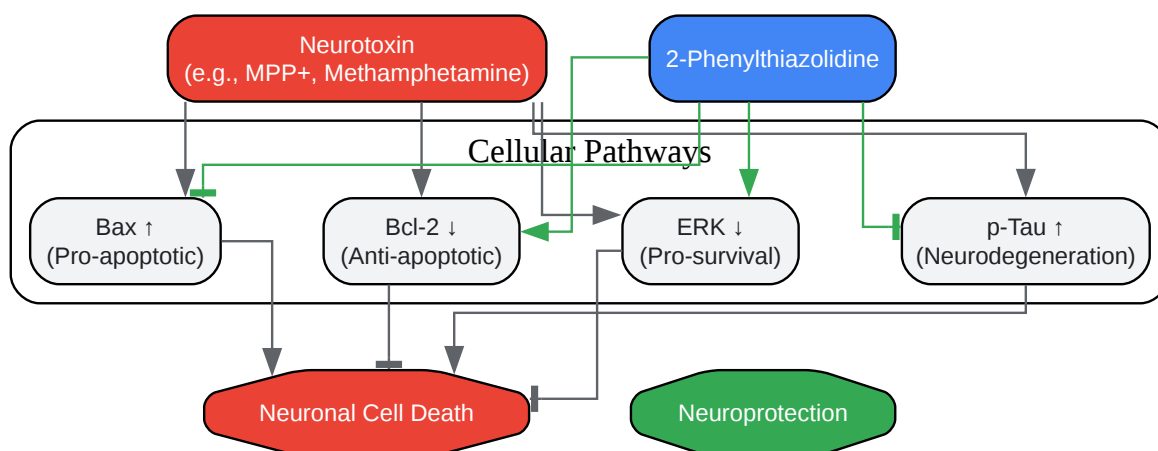
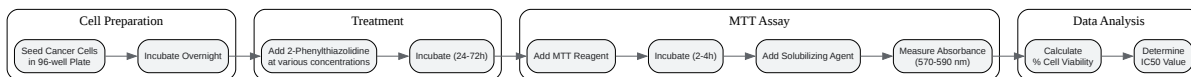
- Reagent Preparation:
 - Prepare a 0.1 mM solution of DPPH in methanol.[5] Store in the dark.
 - Prepare stock solutions of **2-Phenylthiazolidine** and a standard antioxidant (e.g., Ascorbic Acid, Trolox) in methanol at various concentrations (e.g., 10, 20, 30, 40, 50 µg/mL).[2]
- Assay Procedure:
 - In a 96-well plate, add 100 µL of the **2-Phenylthiazolidine** solution or standard to each well.
 - Add 100 µL of the DPPH solution to each well.

- For the control, mix 100 μ L of methanol with 100 μ L of the DPPH solution.
- Incubate the plate in the dark at room temperature for 30 minutes.[2]
- Measure the absorbance at 517 nm using a microplate reader.[2]
- Calculation:
 - The percentage of scavenging activity is calculated using the formula: % Inhibition = $[(\text{Absorbance of Control} - \text{Absorbance of Sample}) / \text{Absorbance of Control}] \times 100$. [2]
 - The IC50 value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined by plotting the percentage of inhibition against the concentration of the compound.

Experimental Workflow for DPPH Assay







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